

Hexylene glycol-d12 molecular weight and formula

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Compound of Interest

Compound Name: Hexylene glycol-d12

Cat. No.: B580266

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In-Depth Technical Guide: Hexylene Glycol-d12

This guide provides the core physicochemical properties of **Hexylene Glycol-d12**, a deuterated form of hexylene glycol.^{[1][2]} The information is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds as internal standards or tracers in metabolic studies.

Physicochemical Properties

Hexylene Glycol-d12, also known as 2-Methyl-2,4-pentanediol-d12, is the deuterium-labeled version of hexylene glycol.^[1] The substitution of hydrogen atoms with deuterium isotopes results in a higher molecular weight compared to the unlabeled compound. This isotopic labeling is crucial for its use in quantitative analyses using techniques like NMR, GC-MS, or LC-MS.^[1]

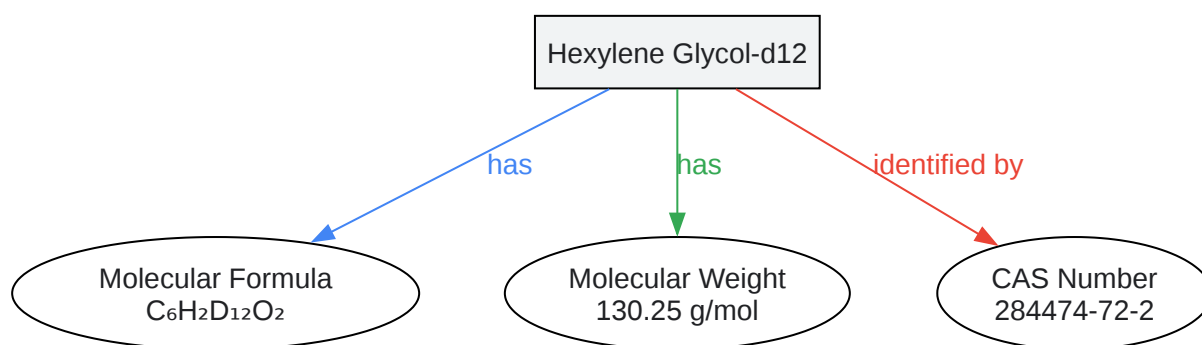
The key quantitative data for **Hexylene Glycol-d12** are summarized in the table below.

| Property | Value | Source |
|----------------------|--|----------------------|
| Chemical Formula | C ₆ H ₂ D ₁₂ O ₂ | ^{[3][4][5]} |
| Molecular Weight | 130.25 g/mol | ^{[1][3][5]} |
| Unlabeled CAS Number | 107-41-5 | ^{[4][5][6]} |
| Labeled CAS Number | 284474-72-2 | ^{[3][4][6]} |

The unlabeled counterpart, hexylene glycol ($C_6H_{14}O_2$), has a molecular weight of approximately 118.17 g/mol .[7]

Logical Relationship Diagram

The following diagram illustrates the relationship between the compound and its fundamental properties.



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Core properties of **Hexylene Glycol-d12**.

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